4-(2-Chlorophenyl)-2-fluorobenzoic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-(2-Chlorophenyl)-2-fluorobenzoic acid*
CAS No.:	*505082-99-5*
Cat. No.:	*B1487689*

Get Quote

An In-Depth Technical Guide to **4-(2-Chlorophenyl)-2-fluorobenzoic Acid**

Abstract

This technical guide provides a comprehensive analysis of **4-(2-Chlorophenyl)-2-fluorobenzoic acid** (CAS No: 505082-99-5), a specialized biphenyl carboxylic acid derivative. This document is structured to serve researchers, medicinal chemists, and drug development professionals by detailing the compound's core physicochemical properties, proposing a robust synthetic pathway, and contextualizing its significance as a high-value building block in modern pharmaceutical research. Particular emphasis is placed on the strategic role of its unique substitution pattern in the design of targeted therapeutics, most notably in the field of oncology.

Core Molecular Properties and Identification

4-(2-Chlorophenyl)-2-fluorobenzoic acid is a polysubstituted aromatic compound featuring a biphenyl core. The specific arrangement of the chloro and fluoro substituents imparts distinct electronic and conformational properties that are highly sought after in medicinal chemistry for optimizing molecular interactions with biological targets.

© 2026 BenchChem. All rights reserved.

Identifier	Data	Source
IUPAC Name	4-(2-Chlorophenyl)-2-fluorobenzoic acid	N/A
CAS Number	505082-99-5	[1]
Molecular Formula	$C_{13}H_8ClFO_2$	[1]
Molecular Weight	250.65 g/mol	[1]

Chemical Structure

The structural architecture is foundational to the compound's reactivity and utility.

Caption: 2D structure of **4-(2-Chlorophenyl)-2-fluorobenzoic acid**.

Physicochemical Properties

The following table summarizes key predicted physicochemical properties, which are crucial for anticipating its behavior in various solvents and reaction conditions.

Property	Predicted Value	Source
Boiling Point	376.7 ± 32.0 °C	[1]
Density	1.366 ± 0.06 g/cm³	[1]
pKa	3.14 ± 0.10	[1]
Storage Temperature	2-8°C	[1]

Proposed Synthesis Pathway: Suzuki-Miyaura Coupling

While specific manufacturer-disclosed syntheses are proprietary, a chemically sound and widely applicable method for constructing the biphenyl core of this molecule is the Suzuki-Miyaura cross-coupling reaction. This palladium-catalyzed reaction is renowned for its high

© 2026 BenchChem. All rights reserved.

functional group tolerance, making it ideal for coupling complex aryl halides with arylboronic acids.

Causality of Experimental Choice: The Suzuki coupling is selected for its reliability in forming C-C bonds between sp^2-hybridized carbon atoms. The reaction is typically high-yielding and proceeds under relatively mild conditions, preserving the sensitive carboxylic acid and halogen functionalities present on the coupling partners.

Caption: Proposed Suzuki-Miyaura coupling workflow for synthesis.

Detailed Experimental Protocol (Hypothetical)

This protocol is a self-validating system; progress can be monitored via Thin Layer Chromatography (TLC), and the final product structure can be confirmed by spectroscopic methods as outlined in Section 3.

- Reactor Setup: To a three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, add 4-bromo-2-fluorobenzoic acid (1.0 eq) and (2-chlorophenyl)boronic acid (1.1 eq).
- Solvent and Base Addition: Add a 2:1 mixture of toluene and water, followed by potassium carbonate (K_2CO_3) (3.0 eq).
- Degassing: Bubble nitrogen gas through the stirred mixture for 15-20 minutes to remove dissolved oxygen, which can deactivate the palladium catalyst.
- Catalyst Introduction: Add the palladium catalyst, such as Tetrakis(triphenylphosphine)palladium(0) ($Pd(PPh_3)_4$) (0.02-0.05 eq), to the mixture under a positive pressure of nitrogen.
- Reaction: Heat the mixture to 90 °C and maintain vigorous stirring. Monitor the reaction progress by TLC, typically eluting with a hexane/ethyl acetate mixture. The reaction is generally complete within 4-12 hours.
- Workup: After cooling to room temperature, transfer the mixture to a separatory funnel. Add ethyl acetate to dissolve the organic components.

© 2026 BenchChem. All rights reserved.

- Extraction and Wash: Wash the organic layer sequentially with water and brine.
- Acidification: Extract the aqueous layer with ethyl acetate. Combine the organic layers and acidify the aqueous phase with 1M HCl to a pH of ~2. This will precipitate the carboxylic acid product.
- Isolation and Purification: Collect the precipitated solid by vacuum filtration. Wash the solid with cold water. The crude product can be purified by recrystallization from a suitable solvent system like ethanol/water to yield the final product.

Spectroscopic Characterization Profile

While experimentally verified high-resolution spectra for this specific compound are not widely available in public databases, its structural features allow for the prediction of key spectroscopic signals. Researchers are advised to acquire experimental data for definitive structural confirmation.[2]

Predicted Spectral Data

© 2026 BenchChem. All rights reserved.

Spectroscopy	Predicted Key Signals/Features
^{1}H NMR	- Aromatic protons (Ar-H) in the region of 7.0-8.2 ppm. Complex splitting patterns are expected due to H-H and H-F coupling. - A broad singlet for the carboxylic acid proton (COOH) typically downfield (>10 ppm), solvent dependent.
^{13}C NMR	- Carbonyl carbon (C=O) signal around 165-175 ppm. - Aromatic carbon signals between 110-160 ppm. Signals for carbons bonded to fluorine will show characteristic C-F coupling.
IR Spectroscopy	- Broad O-H stretch from the carboxylic acid dimer at ~2500-3300 cm^{-1}. - Sharp C=O stretch from the carbonyl group at ~1700 cm^{-1}. - C-F stretch around 1200-1300 cm^{-1}. - C-Cl stretch around 700-800 cm^{-1}.
Mass Spectrometry	- A molecular ion peak (M^+) corresponding to the molecular weight (250.65). - A characteristic isotopic pattern (M+2 peak) at approximately one-third the intensity of the M^+ peak, confirming the presence of one chlorine atom.

Standard Protocol for Spectroscopic Analysis

- Objective: To obtain ^{1}H and ^{13}C NMR, IR, and MS spectra for structural elucidation.[2]
- Methodology:
  - Sample Preparation: For NMR, dissolve 5-10 mg of the purified compound in ~0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$).[2] For IR, the sample can be analyzed as a solid (KBr pellet or ATR). For MS, dissolve a small amount in a volatile solvent like methanol or acetonitrile.
  - Instrumentation: Utilize a high-field NMR spectrometer (400 MHz or higher), a Fourier-transform infrared (FTIR) spectrometer, and a high-resolution mass spectrometer (HRMS). [2]

© 2026 BenchChem. All rights reserved.

- Data Acquisition: Acquire standard 1D proton and carbon spectra for NMR. For MS, use an appropriate ionization technique (e.g., Electrospray Ionization - ESI).
- Data Analysis: Process the spectra to identify chemical shifts, coupling constants, characteristic absorption bands, and the exact mass to confirm the molecular formula and structure.

Significance in Medicinal Chemistry and Drug Development

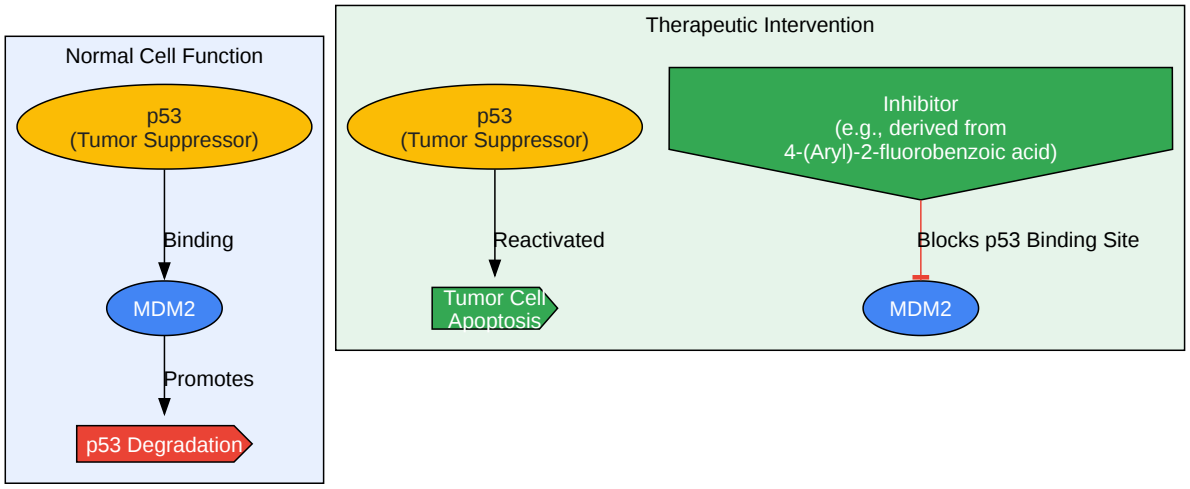
The incorporation of fluorine into drug candidates is a well-established strategy in medicinal chemistry to enhance metabolic stability, binding affinity, and bioavailability.[3][4] The **4-(2-Chlorophenyl)-2-fluorobenzoic acid** scaffold is particularly valuable as it combines these benefits with a biphenyl structure, a common motif in pharmacologically active molecules.

Application in Oncology: MDM2-p53 Inhibition

A compelling application for building blocks with this substitution pattern is in the development of inhibitors for the Murine Double Minute 2 (MDM2)-p53 protein-protein interaction. The p53 protein is a critical tumor suppressor, and its inactivation by MDM2 is a key oncogenic driver in many cancers. Small-molecule inhibitors that disrupt this interaction can reactivate p53's function, leading to cancer cell death.

Research has led to the discovery of potent MDM2 inhibitors where a chloro-fluorophenyl moiety plays a crucial role in binding to a key pocket of the MDM2 protein.[5] For instance, the development of clinical candidate APG-115 involved the optimization of a spiro-oxindole scaffold, where a 3-chloro-2-fluorophenyl group was found to be critical for high-affinity binding and potent cellular activity.[5] This demonstrates that the specific electronic and steric properties conferred by the chloro and fluoro substituents on the phenyl ring are essential for achieving potent and selective inhibition.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Mechanism of MDM2 inhibitors in reactivating p53 function.

Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **4-(2-Chlorophenyl)-2-fluorobenzoic acid** is not publicly available. However, based on structurally related compounds like 4-Chloro-2-fluorobenzoic acid, it should be handled with care.[6] It is predicted to cause skin and eye irritation and may cause respiratory irritation.[6] Standard laboratory safety protocols, including the use of personal protective equipment (gloves, safety glasses, lab coat), are mandatory. All handling should be performed in a well-ventilated fume hood.

Conclusion

4-(2-Chlorophenyl)-2-fluorobenzoic acid represents a highly specialized and valuable chemical intermediate. Its molecular formula ($C_{13}H_8ClFO_2$) and molecular weight (250.65 g/mol

© 2026 BenchChem. All rights reserved.

) define a scaffold with significant potential for the synthesis of complex pharmaceutical agents.[1] The strategic placement of its halogen substituents makes it an exemplary building block for designing molecules that target challenging biological systems, such as the MDM2-p53 protein-protein interface in oncology.[5] While detailed experimental data requires direct acquisition, established synthetic methodologies like the Suzuki-Miyaura coupling provide a reliable pathway for its preparation. This guide serves as a foundational resource for researchers aiming to leverage the unique properties of this compound in advancing drug discovery and development.

References

- PubChem. 4-Chloro-2-fluorobenzoic acid | C7H4ClFO2 | CID 99152. PubChem. Available from: [Link]
- SynZeal. 4-Fluorobenzoic Acid | 456-22-4. SynZeal. Available from: [Link]
- Wikipedia. 4-Fluorobenzoic acid. Wikipedia. Available from: [Link]
- Google Patents. CN105732357A - 2-chloro-4-fluorobenzoic acid and preparation method thereof. Google Patents.
- NINGBO INNO PHARMCHEM CO.,LTD. The Crucial Role of 4-Chloro-2-fluorobenzoic Acid (CAS 446-30-0) in Chemical Innovation. Available from: [Link]
- Global Scientific Journal. Synthesis and characterization of new derivatives of 4-fluoro benzoic acid as bioactive compound. Global Scientific Journal. Available from: [Link]
- Cheméo. Chemical Properties of 4-Chloro-2-fluorobenzoic acid (CAS 446-30-0). Cheméo. Available from: [Link]
- Royal Society of Chemistry. Fluorobenzoic acid coformers to improve the solubility and permeability of the BCS class IV drug naftopidil. Chemical Communications. Available from: [Link]
- PrepChem.com. Synthesis of 2-fluorobenzoic acid, 2-(2-chlorophenyl)hydrazide. PrepChem.com. Available from: [Link]

© 2026 BenchChem. All rights reserved.

- ResearchGate. Synthesis and characterization of new derivatives of 4-fluoro benzoic acid as bioactive compound. ResearchGate. Available from: [Link]
- National Institutes of Health (NIH). Discovery of 4-((3′R,4′S,5′R)-6″-Chloro-4′-(3-chloro-2-fluorophenyl)-1′-ethyl-2″-oxodispiro[cyclohexane-1,2′-pyrrolidine-3′,3″-indoline]-5′-carboxamido)bicyclo[2.2.2]octane-1-carboxylic Acid (AA-115/APG-115): A Potent and Orally Active Murine Double Minute 2 (MDM2) Inhibitor. PubMed Central. Available from: [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 4-(2-Chlorophenyl)-2-fluorobenzoic acid CAS#: 505082-99-5 [m.chemicalbook.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. img01.pharmablock.com [img01.pharmablock.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. Discovery of 4-((3′R,4′S,5′R)-6″-Chloro-4′-(3-chloro-2-fluorophenyl)-1′-ethyl-2″-oxodispiro[cyclohexane-1,2′-pyrrolidine-3′,3″-indoline]-5′-carboxamido)bicyclo[2.2.2]octane-1-carboxylic Acid (AA-115/APG-115): A Potent and Orally Active Murine Double Minute 2 (MDM2) Inhibitor in Clinical Development - PMC [pmc.ncbi.nlm.nih.gov]
- 6. 4-Chloro-2-fluorobenzoic acid | C7H4ClFO2 | CID 99152 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-(2-Chlorophenyl)-2-fluorobenzoic acid molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1487689/docs#4-2-chlorophenyl-2-fluorobenzoic-acid-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.